

Solubility profile of 2,5-Dimethoxy-4-methylbenzaldehyde in various solvents

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Compound of Interest

Compound Name:	2,5-Dimethoxy-4-methylbenzaldehyde
Cat. No.:	B127970

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Solubility Profile of 2,5-Dimethoxy-4-methylbenzaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2,5-Dimethoxy-4-methylbenzaldehyde**, a key intermediate in the synthesis of various compounds of interest. Understanding the solubility of this aromatic aldehyde is crucial for its application in organic synthesis, pharmaceutical development, and materials science. This document outlines its solubility in various solvents, details a standard experimental protocol for solubility determination, and provides a visual representation of its synthesis workflow.

Core Data Presentation: Solubility Summary

The solubility of **2,5-Dimethoxy-4-methylbenzaldehyde** has been characterized in a range of common laboratory solvents. While extensive quantitative data is not widely published, a consistent qualitative profile has been established. The available data is summarized in the table below for ease of comparison.

Solvent	Solvent Type	Quantitative Solubility	Qualitative Solubility
Water	Polar Protic	1.23 mg/mL (calculated) ^[1]	Slightly Soluble ^{[2][3]} ^{[4][5]}
Dichloromethane (DCM)	Polar Aprotic	Data not available	Soluble ^{[2][3][4][5][6]}
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Data not available	Soluble ^{[2][3][4][5][6]}
Methanol	Polar Protic	Data not available	Soluble ^{[2][3][4][5][6]}

Experimental Protocols: Solubility Determination

While a specific, published experimental protocol for determining the solubility of **2,5-Dimethoxy-4-methylbenzaldehyde** is not readily available, a standard gravimetric method, widely applicable to solid organic compounds, can be employed. This method involves determining the mass of solute that can dissolve in a given volume of solvent to reach saturation at a specific temperature.

Gravimetric Method for Solubility Determination

1. Materials:

- **2,5-Dimethoxy-4-methylbenzaldehyde** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (solvent-compatible, e.g., 0.22 μm PTFE)
- Syringes

- Pre-weighed evaporation dishes

- Drying oven

- Desiccator

2. Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **2,5-Dimethoxy-4-methylbenzaldehyde** to a vial containing a known volume (e.g., 10 mL) of the chosen solvent. An excess of solid should be visible to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium. Periodically check for the presence of undissolved solid.

- Sample Collection and Filtration:

- Once equilibrium is reached, cease agitation and allow the excess solid to settle for at least 2 hours at the constant temperature.
 - Carefully withdraw a known volume of the supernatant (the clear solution) using a syringe.
 - Attach a syringe filter to the syringe and dispense the clear, filtered solution into a pre-weighed evaporation dish. Record the exact volume transferred.

- Solvent Evaporation and Mass Determination:

- Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be well below the melting point of **2,5-Dimethoxy-4-methylbenzaldehyde** (82-86 °C).

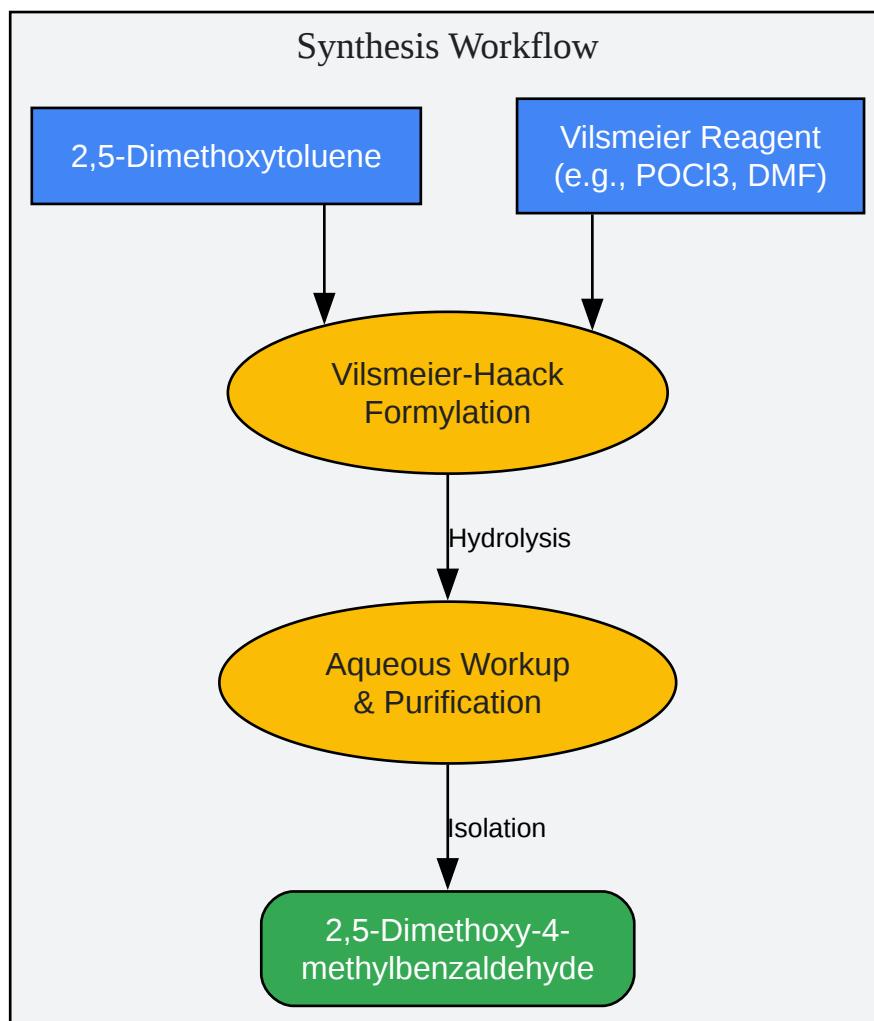
- Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
- Weigh the evaporation dish containing the dried solute on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is achieved.

3. Calculation of Solubility:

- Calculate the mass of the dissolved **2,5-Dimethoxy-4-methylbenzaldehyde** by subtracting the initial mass of the empty evaporation dish from the final constant mass.
- The solubility can then be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), by dividing the mass of the dissolved solute by the volume of the solvent aliquot taken.

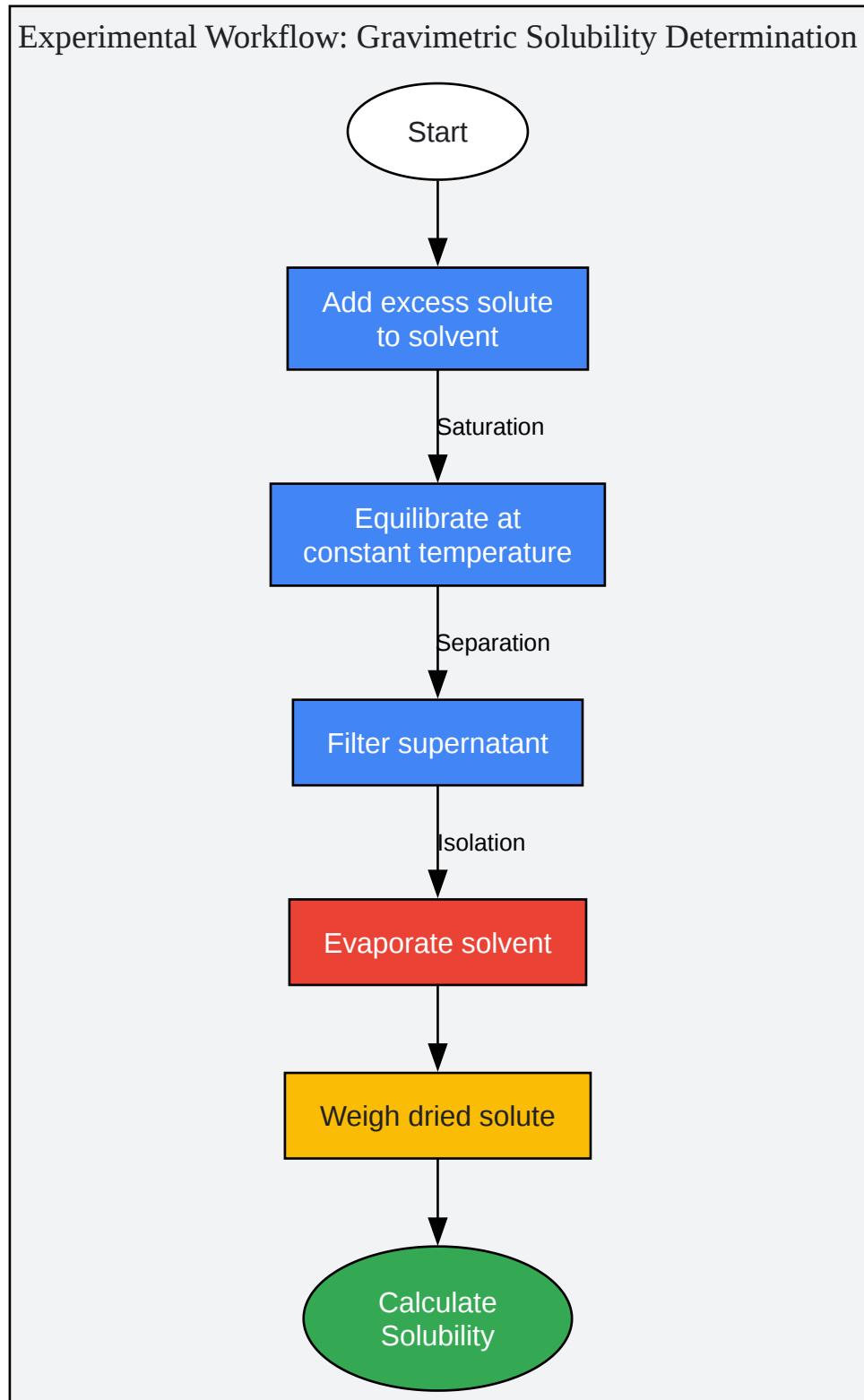
Mandatory Visualization

The following diagrams illustrate key logical and experimental workflows related to **2,5-Dimethoxy-4-methylbenzaldehyde**.



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Caption: Synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde**.



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Caption: Gravimetric method for solubility determination.

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- To cite this document: BenchChem. [Solubility profile of 2,5-Dimethoxy-4-methylbenzaldehyde in various solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127970#solubility-profile-of-2-5-dimethoxy-4-methylbenzaldehyde-in-various-solvents>]

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